

Personal protective equipment for handling Lu AF11205

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Compound of Interest

Compound Name: Lu AF11205

Cat. No.: B13439694

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Essential Safety and Handling Guide for Lu AF11205

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **Lu AF11205**, a potent and selective positive allosteric modulator (PAM) of the metabotropic glutamate receptor 5 (mGlu5).^{[1][2][3][4][5]} Given that **Lu AF11205** is a novel research compound, it is imperative to treat it as a substance with unknown toxicological properties and to adhere to the highest safety standards. This guide is intended to supplement, not replace, institutional safety protocols and a thorough risk assessment.

Compound Identification and Properties

A clear understanding of the compound's characteristics is the first step in safe handling.

Property	Value
Chemical Name	[2-(2-phenylethynyl)-1,3-thiazol-5-yl]-piperidin-1-ylmethanone[1]
CAS Number	1290133-16-2[1][6][7]
Molecular Formula	C17H16N2OS[6][7]
Molecular Weight	296.39 g/mol [7]
Target	mGlu5 Receptor (Positive Allosteric Modulator) [1][2][4][5]
Use	For research use only. Not for human or veterinary use.[1][3][6]

Hazard Assessment and Personal Protective Equipment (PPE)

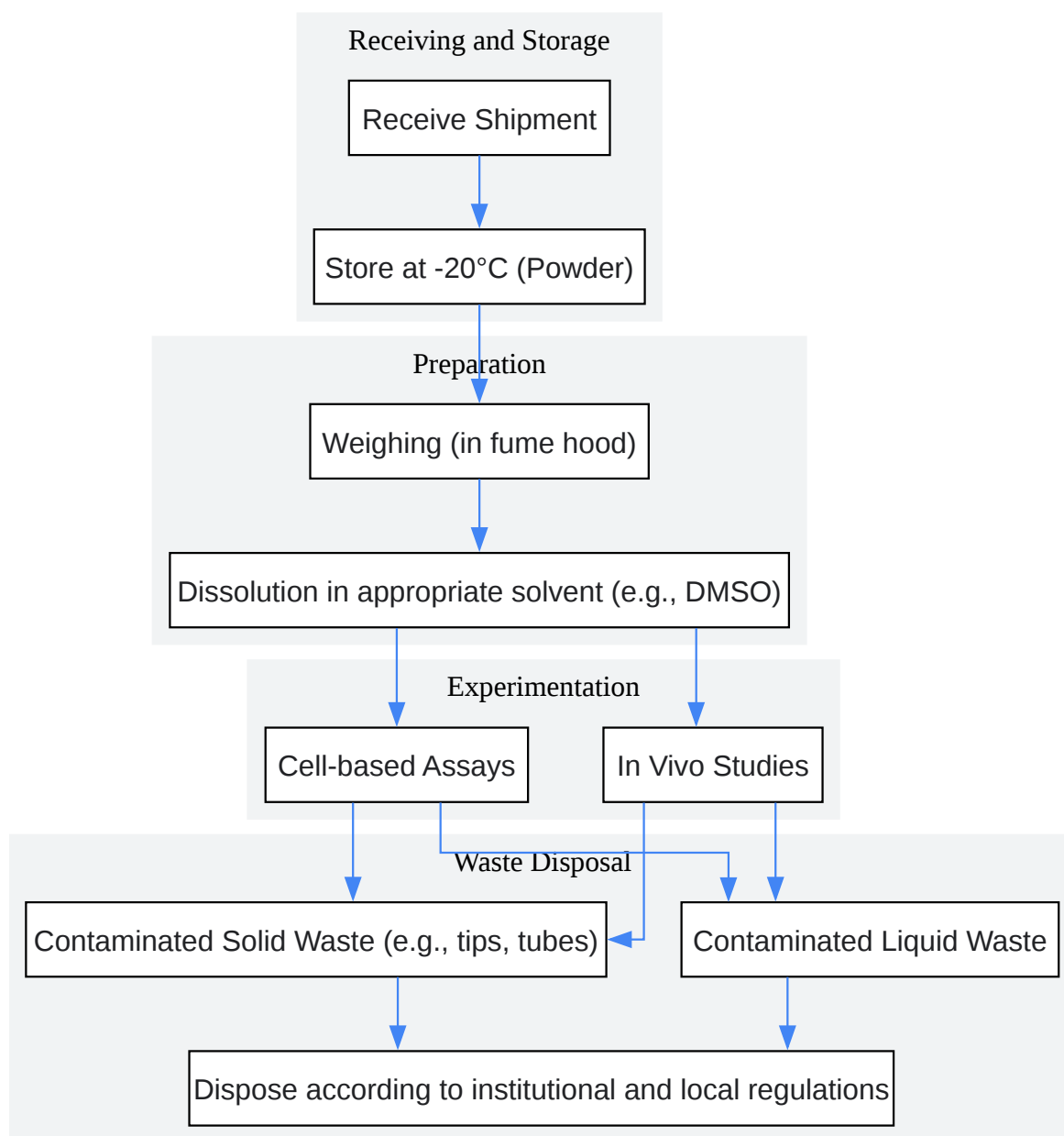
As the toxicological properties of **Lu AF11205** have not been thoroughly investigated, a cautious approach is mandatory. The primary hazards are presumed to be potential skin, eye, and respiratory tract irritation, as well as unknown systemic effects upon exposure.

Recommended Personal Protective Equipment (PPE)

PPE Category	Specification	Rationale
Hand Protection	Nitrile gloves (minimum 0.11 mm thickness, breakthrough time > 480 minutes).	To prevent skin contact and absorption.
Eye Protection	Safety glasses with side shields or chemical splash goggles.	To protect eyes from splashes of solutions or airborne powder.
Body Protection	Laboratory coat.	To prevent contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area, preferably a certified chemical fume hood. If weighing or handling powder outside of a fume hood, a fit-tested N95 or higher-rated respirator is recommended.	To prevent inhalation of the powder form of the compound.

Experimental Workflow and Handling Procedures

A systematic approach to handling **Lu AF11205** from receipt to disposal is critical to ensure safety and experimental integrity.



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Diagram 1: Experimental Workflow for Handling **Lu AF11205**.

Step-by-Step Handling Protocol

- Receiving and Storage:
 - Upon receipt, inspect the container for any damage or leaks.
 - Store the powdered compound at -20°C for long-term stability (up to 3 years). For short-term storage, 4°C is acceptable (up to 2 years).^[1]
 - Solutions in solvents should be stored at -80°C for up to 6 months or -20°C for up to 1 month.^[1]
- Preparation of Stock Solutions:
 - All handling of the powdered form of **Lu AF11205** should be conducted in a certified chemical fume hood to minimize inhalation risk.
 - Use appropriate PPE as outlined in the table above.
 - To prepare a stock solution, carefully weigh the desired amount of the compound.
 - Dissolve in a suitable solvent such as Dimethyl Sulfoxide (DMSO).
- In Vitro and In Vivo Formulations:
 - For cell-based assays, further dilute the stock solution with the appropriate cell culture medium.
 - For in vivo studies, several oral formulations can be considered, such as suspending the compound in 0.5% Carboxymethyl cellulose (CMC) or dissolving it in PEG400.^[1] Always perform small-scale formulation tests to ensure solubility and stability.

Spill and Exposure Procedures

Immediate and appropriate action is crucial in the event of a spill or exposure.

Incident	Procedure
Skin Contact	Immediately wash the affected area with copious amounts of soap and water. Remove contaminated clothing. Seek medical attention if irritation develops.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Wash out the mouth with water. Seek immediate medical attention.
Small Spill	Wearing appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal. Clean the spill area with a suitable detergent and water.
Large Spill	Evacuate the area and prevent entry. Contact your institution's environmental health and safety department immediately.

Disposal Plan

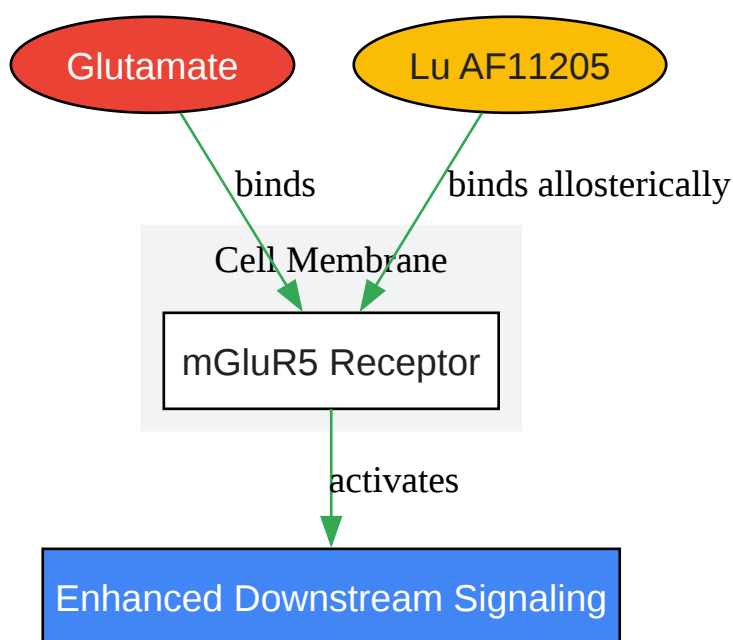
All waste containing **Lu AF11205** must be treated as hazardous chemical waste.

- Solid Waste: All contaminated solid materials, including pipette tips, tubes, and gloves, should be collected in a designated, sealed hazardous waste container.
- Liquid Waste: All solutions containing **Lu AF11205** should be collected in a designated, sealed hazardous waste container. Do not dispose of down the drain.

- Disposal: All waste must be disposed of in accordance with local, state, and federal regulations. Consult your institution's environmental health and safety department for specific guidance.

Mechanism of Action and Signaling Pathway

Lu AF11205 acts as a positive allosteric modulator of the mGlu5 receptor. This means it binds to a site on the receptor that is different from the glutamate binding site and enhances the receptor's response to glutamate. The mGlu5 receptor is a G-protein coupled receptor (GPCR) that is part of the GPCR/G Protein neuronal signaling pathway.[7][8]



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Diagram 2: **Lu AF11205** Mechanism of Action.

By providing this essential information, we aim to empower researchers to handle **Lu AF11205** with the utmost safety and precision, fostering a secure and productive research environment.

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References

- 1. Lu-AF11205 | mGlu5 receptor positive allosteric modulator (PAM) | CAS# 1290133-16-2 | InvivoChem [invivochem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. targetmol.com [targetmol.com]
- 7. file.medchemexpress.com [file.medchemexpress.com]
- 8. researchgate.net [researchgate.net]
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